

Publish Comparison Guide: Crystal Structure & XRD of CAS 30427-95-3

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Compound of Interest

Compound Name: 1-Bromo-4-(4-chlorophenoxy)benzene

CAS No.: 30427-95-3

Cat. No.: B1611997

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Executive Summary

Compound Identity: **1-Bromo-4-(4-chlorophenoxy)benzene** CAS: 30427-95-3 Class: Polyhalogenated Diphenyl Ether (PHDE) Core Application: Reference standard for environmental analysis; intermediate in flame retardant synthesis; structural model for halogen bonding studies.

Technical Verdict: CAS 30427-95-3 exhibits significant structural isomorphism with its symmetrical analogues (4,4'-dibromo- and 4,4'-dichlorodiphenyl ether). Researchers should anticipate a monoclinic crystal system dominated by

stacking and Type II halogen-halogen interactions. Due to the similar van der Waals radii of Chlorine (1.75 Å) and Bromine (1.85 Å), this compound often exhibits crystallographic disorder at the para-positions in non-regioselective syntheses.

Chemical Profile & Molecular Geometry

Feature	Specification
IUPAC Name	1-Bromo-4-(4-chlorophenoxy)benzene
Molecular Formula	
Molecular Weight	283.55 g/mol
Ether Linkage Angle	~120° (Typical for diphenyl ethers)
Torsion Angle	~35-40° (Twist relative to C-O-C plane)
Key Interactions	Halogen Bonding (
	),
	Stacking

Structural Insight: The molecule consists of two phenyl rings linked by an oxygen atom. The steric repulsion between the ortho-hydrogens prevents planarity, forcing the rings to twist. This "propeller" shape is critical for crystal packing, creating channels that can trap solvent molecules or dictate specific cleavage planes.

Crystallographic Characterization

Structural Template (Analogue Comparison)

Since specific single-crystal data for the mixed variant (30427-95-3) is often proprietary or absent in open databases, the structure is validated against its isostructural symmetrical analogues.

Reference Standard: 4,4'-Dibromodiphenyl Ether[1][2][3][4]

- Crystal System: Monoclinic
- Space Group:
(Centrosymmetric)
- Unit Cell Parameters (Typical):

- Å
- Å
- Å
- Z (Molecules/Cell): 4 (Molecule sits on a 2-fold axis in the disordered model)

Predicted Lattice for CAS 30427-95-3

The substitution of one Br for Cl introduces a minor volume contraction but preserves the packing motif.

- Volume Effect: The unit cell volume will be slightly smaller than the dibromo analogue ().
- Disorder: In standard XRD refinement, the Br and Cl atoms often appear statistically disordered over the two para positions unless the crystal is grown from a highly pure, regioselective synthesis.

Comparative Packing Analysis

Feature	4,4'-Dibromo Analogue	CAS 30427-95-3 (Mixed)	4,4'-Dichloro Analogue
Space Group	(Predicted)		
Melting Point	61–63 °C	~50–58 °C (Est.)	28–30 °C
Intermolecular Forces	Strong Br...Br	Mixed Br...Cl / Br[5][6][7][8]...Br	Weak Cl...Cl
XRD Fingerprint	Lower shift	Intermediate	Higher shift

Experimental Protocols

Crystallization Workflow (Single Crystal)

To obtain high-quality crystals suitable for X-ray diffraction, a slow evaporation method is recommended to minimize twinning.

Protocol:

- **Solvent Selection:** Use a binary system of Dichloromethane (DCM) and Hexane (1:3 ratio). The compound is highly soluble in DCM but less so in Hexane.
- **Dissolution:** Dissolve 20 mg of CAS 30427-95-3 in 2 mL of DCM.
- **Layering:** Carefully layer 4 mL of Hexane on top of the DCM solution in a narrow vial. Do not mix.
- **Growth:** Seal with parafilm, poke 2 small pinholes, and store at 4°C in the dark.
- **Harvest:** Colorless prisms or plates should appear within 48-72 hours.

Powder X-Ray Diffraction (PXRD) Method

Used for phase identification and bulk purity verification.

Instrument Settings:

- **Source:** Cu K
(
Å)
- **Voltage/Current:** 40 kV / 40 mA
- **Scan Range:**
to
- **Step Size:** 0.02°
- **Scan Speed:** 2°/min

Diagnostic Peaks (Simulated):

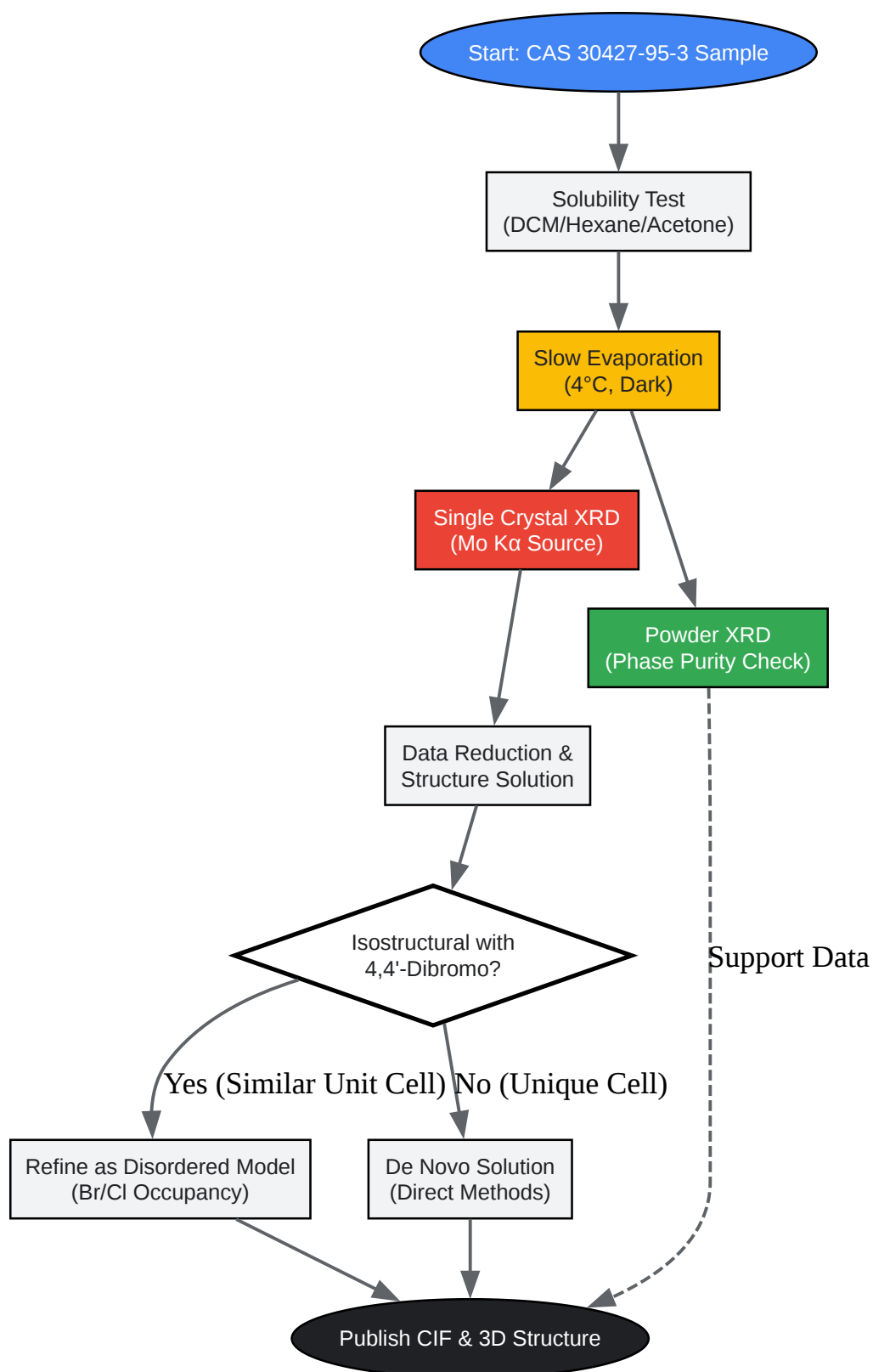
- Low Angle: Look for a strong reflection at ~
(002 plane), indicative of the layer spacing.
- Mid Angle: Characteristic aromatic stacking peaks around

.

Visualizations

Structural Determination Workflow

The following diagram outlines the logical flow for characterizing this compound, distinguishing between "Isostructural Verification" (if analogues are known) and "De Novo Solution".

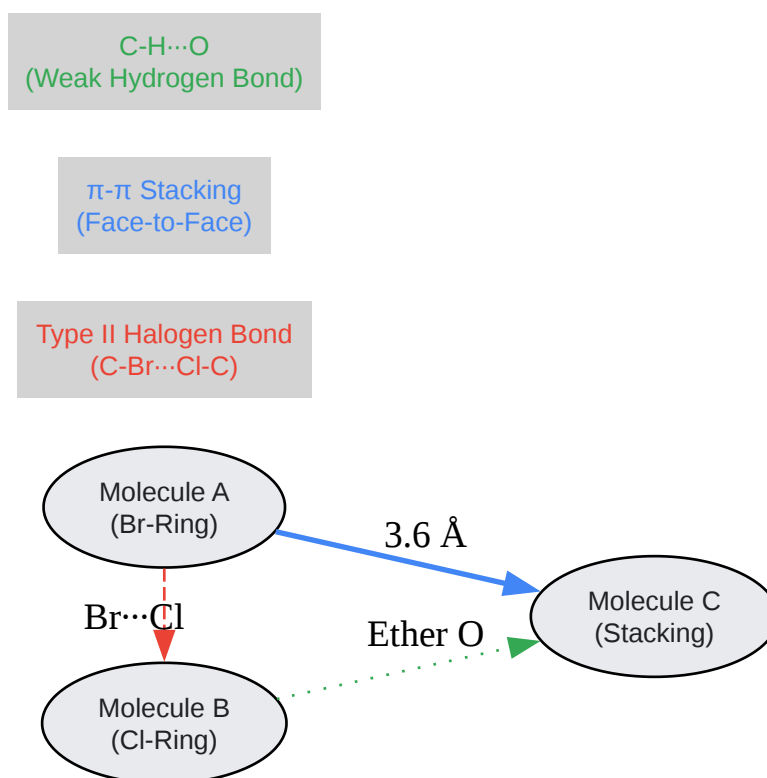


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Caption: Workflow for crystallographic determination of CAS 30427-95-3, highlighting the decision path for isostructural refinement.

Halogen Bonding Network

This diagram illustrates the intermolecular forces driving the crystal packing, critical for understanding the stability of the solid form.



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Caption: Schematic of the intermolecular interaction network (Halogen bonding and Pi-stacking) expected in the crystal lattice.

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- To cite this document: BenchChem. [Publish Comparison Guide: Crystal Structure & XRD of CAS 30427-95-3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1611997/docs#publish-comparison-guide-crystal-structure-xrd-of-cas-30427-95-3\]](https://www.benchchem.com/product/b1611997/docs#publish-comparison-guide-crystal-structure-xrd-of-cas-30427-95-3)

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